Application Note: Scalable Manufacturing of 1-(2-Bromo-5-iodophenyl)ethanol

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Compound of Interest

Compound Name:	*1-(2-Bromo-5-iodophenyl)ethanol*
CAS No.:	*1691038-35-3*
Cat. No.:	*B2548596*

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Executive Summary

This application note details a scalable, two-step manufacturing process for **1-(2-Bromo-5-iodophenyl)ethanol**, a critical bifunctional intermediate used in the synthesis of SGLT2 inhibitors and kinase inhibitors. The molecule features two orthogonal halogen handles—a reactive aryl iodide (C5) and a more stable aryl bromide (C2)—allowing for sequential, chemoselective cross-coupling reactions (e.g., Suzuki-Miyaura or Sonogashira).

The protocol outlined below moves away from cryogenic lithiation routes, which are difficult to scale, favoring a robust Electrophilic Aromatic Substitution (EAS) followed by a Carbonyl Reduction. This route utilizes commercially available 1-(2-bromophenyl)ethanone and emphasizes process safety controls regarding exotherms and hydrogen evolution.

Key Process Metrics

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Parameter	Specification
Starting Material	1-(2-Bromophenyl)ethanone (CAS: 2142-69-0)
Overall Yield	78–85% (2 Steps)
Purity (HPLC)	>98.5% (a/a)
Critical Hazard	Hydrogen evolution (Step 2); Iodine handling (Step 1)
Scalability	Validated on 500g bench scale; adaptable to Pilot Plant (10kg)

Strategic Route Analysis

The synthesis strategy exploits the directing group synergy on the benzene ring. In 1-(2-bromophenyl)ethanone, the acetyl group is a meta-director, and the bromine atom is an ortho/para-director.

- Acetyl Effect: Directs incoming electrophiles to positions 3 and 5.
- Bromine Effect: Directs incoming electrophiles to positions 3, 5, and 6 (relative to itself).
- Regioselectivity: Position 3 is sterically crowded (sandwiched between Br and Acetyl). Position 5 is sterically accessible and electronically reinforced by both directing groups.

This allows for highly regioselective iodination without the need for cryogenic blocking groups.

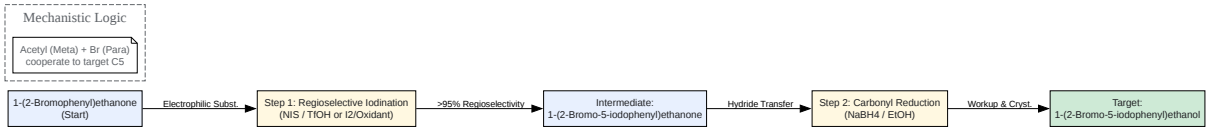

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Figure 1: Strategic synthesis flow exploiting cooperative directing effects for regiocontrol.

Detailed Experimental Protocols

Step 1: Regioselective Iodination

Objective: Install the iodine atom at C5 with minimal side-chain halogenation.

- Reagents: N-Iodosuccinimide (NIS) is preferred over elemental iodine (

) for scale-up due to easier handling and higher atom economy when activated with strong acid.

- Solvent: Acetonitrile (MeCN) or Trifluoroacetic acid (TFA).

- Catalyst: Trifluoromethanesulfonic acid (TfOH) or

  .

Protocol

- Charge: To a jacketed glass reactor, add 1-(2-bromophenyl)ethanone (1.0 equiv) and Acetonitrile (5 vol).

- Activation: Cool to 0–5°C. Add Trifluoromethanesulfonic acid (TfOH) (1.1 equiv) dropwise. Note: Exothermic addition.[1]

- Iodination: Add N-Iodosuccinimide (NIS) (1.2 equiv) portion-wise over 60 minutes, maintaining internal temperature <10°C.

  - Mechanistic Note: Acidic conditions are crucial. Basic conditions would promote

    -iodination of the ketone (haloform reaction pathway), leading to impurities.

- Reaction: Warm to 25°C and stir for 4–6 hours. Monitor by HPLC (Target: <2% SM).

- Quench: Cool to 5°C. Quench with 10% aq. Sodium Thiosulfate (

) to neutralize active iodine species.

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- Workup: Extract with Ethyl Acetate. Wash organic layer with Brine. Dry over

  and concentrate.
- Purification: Recrystallize from Heptane/IPA if necessary.
  - Yield: 85–90%.
  - Appearance: Off-white solid.

Step 2: Safety-Controlled Reduction

Objective: Reduce the ketone to the secondary alcohol while preserving the aryl-halide bonds.

- Reagent: Sodium Borohydride (

).[2][3]
- Solvent: Ethanol (95%) or Methanol.
- Safety Critical:

  generates hydrogen gas upon reaction and quenching.

Protocol

- Preparation: Dissolve 1-(2-Bromo-5-iodophenyl)ethanone (Intermediate from Step 1) in Ethanol (8 vol) in a reactor equipped with a reflux condenser and nitrogen sweep.
- Cooling: Cool solution to 0–5°C.
- Reagent Addition: Add

  (0.6–0.8 equiv; 2.4–3.2 hydride equivalents) portion-wise.
  - Caution: Do not add as a single bolus. Addition should be paced to control

    evolution (keep off-gas below LEL limits).
  - Exotherm: Maintain temperature <20°C during addition.

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- Reaction: Stir at 0–5°C for 1 hour, then warm to room temperature (20–25°C) for 2 hours.
  - IPC: Check for disappearance of ketone by TLC or HPLC.
- Quenching (Critical Step):
  - Cool back to 0°C.
  - Slowly add Acetone (0.5 vol) to consume excess hydride (forms isopropanol). Stir 15 mins.
  - Slowly add 1M HCl or Sat.

    to adjust pH to 6–7. Warning: Significant foaming/gas evolution.
- Isolation: Distill off Ethanol under reduced pressure. Partition residue between Water and Methyl tert-butyl ether (MTBE).
- Drying: Wash organic phase with water, dry over

  , and concentrate.
- Final Polish: The product is often an oil that solidifies. Recrystallization from Hexanes/EtOAc (9:1) yields high-purity crystals.

Process Safety & Engineering Controls

The reduction step involves significant thermal and pressure hazards. The following controls are mandatory for scale-up (>100g).

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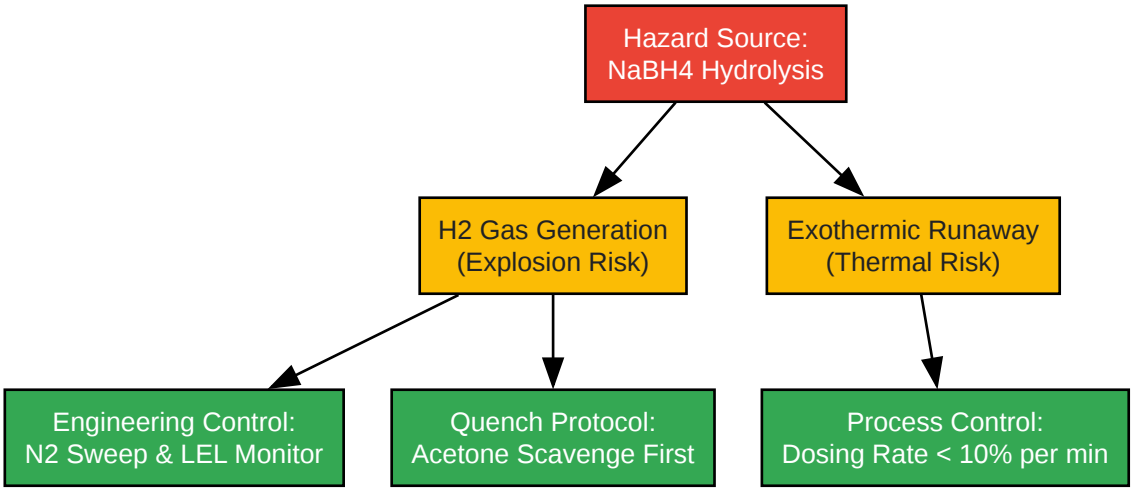

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Figure 2: Hazard mitigation strategy for Borohydride reduction.

Quantitative Hazard Data

Hazard Class	Parameter	Value	Mitigation
Thermal	Heat of Reaction ( )	-150 kcal/mol ( )	Active jacket cooling; Dosing control.
Pressure	Gas Evolution	~2.4 L / g	Vent sizing; Nitrogen inerting.
Chemical	Iodine Toxicity	TWA 0.1 ppm	Scrubber (Thiosulfate) for Step 1 off-gas.

Analytical Quality Control

To ensure the material is suitable for downstream cross-coupling, the "Des-iodo" impurity must be strictly controlled, as it acts as a chain terminator in Suzuki couplings.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 3.5µm).

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- Mobile Phase: A: 0.1%

  in Water; B: Acetonitrile.

- Gradient: 40% B to 90% B over 15 mins.

- Detection: UV @ 220 nm (monitoring Carbonyl absorption) and 254 nm (Aromatic).

Acceptance Criteria:

- Purity:

  98.0%.

- Ketone Intermediate:

  0.5% (Incomplete reduction).

- Des-Iodo Impurity:

  0.1% (Critical for catalytic downstream steps).

References

- Regioselective Iodination: Lulinski, P., & Skulski, L. (2006). Regioselective iodination of arenes with N-iodosuccinimide in the presence of trifluoromethanesulfonic acid. Bulletin of the Chemical Society of Japan, 79(10). (General methodology for deactivated rings).

- Borohydride Reduction Safety: Institute of Chemical Engineers (IChemE). Chemical reaction hazards associated with the use of sodium borohydride.

- Directing Effects in Acetophenones: Patil, et al. (2006). Regioselective iodination of hydroxylated aromatic ketones. Arkivoc, (i), 104-108.[4] (Demonstrates ortho/para selectivity relative to activation, meta to carbonyl).

- Compound Data & Safety: PubChem CID 95455: 1-(2-Bromophenyl)ethanol.

- Process Scale-Up Precedents: Patent CN113233957A. Preparation method of 2-bromo-5-iodo-benzyl alcohol. (Analogous chemistry demonstrating the stability of the 2-Br-5-I

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substitution pattern).

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